

reactivity of maleimide group with thiol groups

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Compound of Interest

Compound Name: *Mal-amido-PEG4-NHS ester*

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An In-depth Technical Guide to the Reactivity of Maleimide Groups with Thiol Groups for Researchers, Scientists, and Drug Development Professionals

Introduction

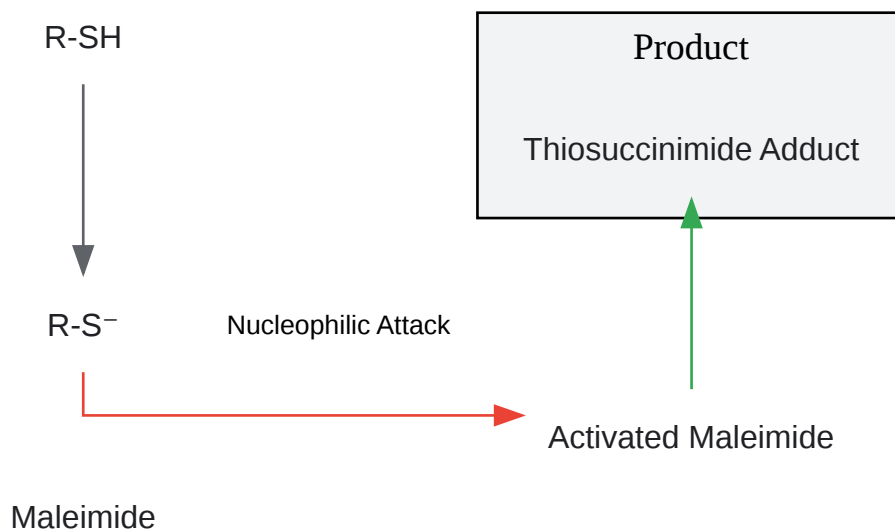
The conjugation of maleimide moieties with thiol groups represents a cornerstone of bioconjugation chemistry, prized for its high specificity, rapid kinetics, and efficiency under mild, physiological conditions.[1][2] This reaction, a Michael addition, forms a stable thioether bond, making it an invaluable tool for the site-specific modification of proteins, peptides, and other biomolecules.[2][3] Its applications are extensive, ranging from the fluorescent labeling of proteins for research purposes to the development of sophisticated antibody-drug conjugates (ADCs) for targeted cancer therapy.[2][4] At a neutral pH, the reaction with thiols is approximately 1,000 times faster than with amines, ensuring high selectivity.[1][5] This technical guide provides a comprehensive overview of the core principles governing maleimide-thiol reactivity, factors influencing the reaction, stability of the resulting conjugate, and detailed experimental protocols.

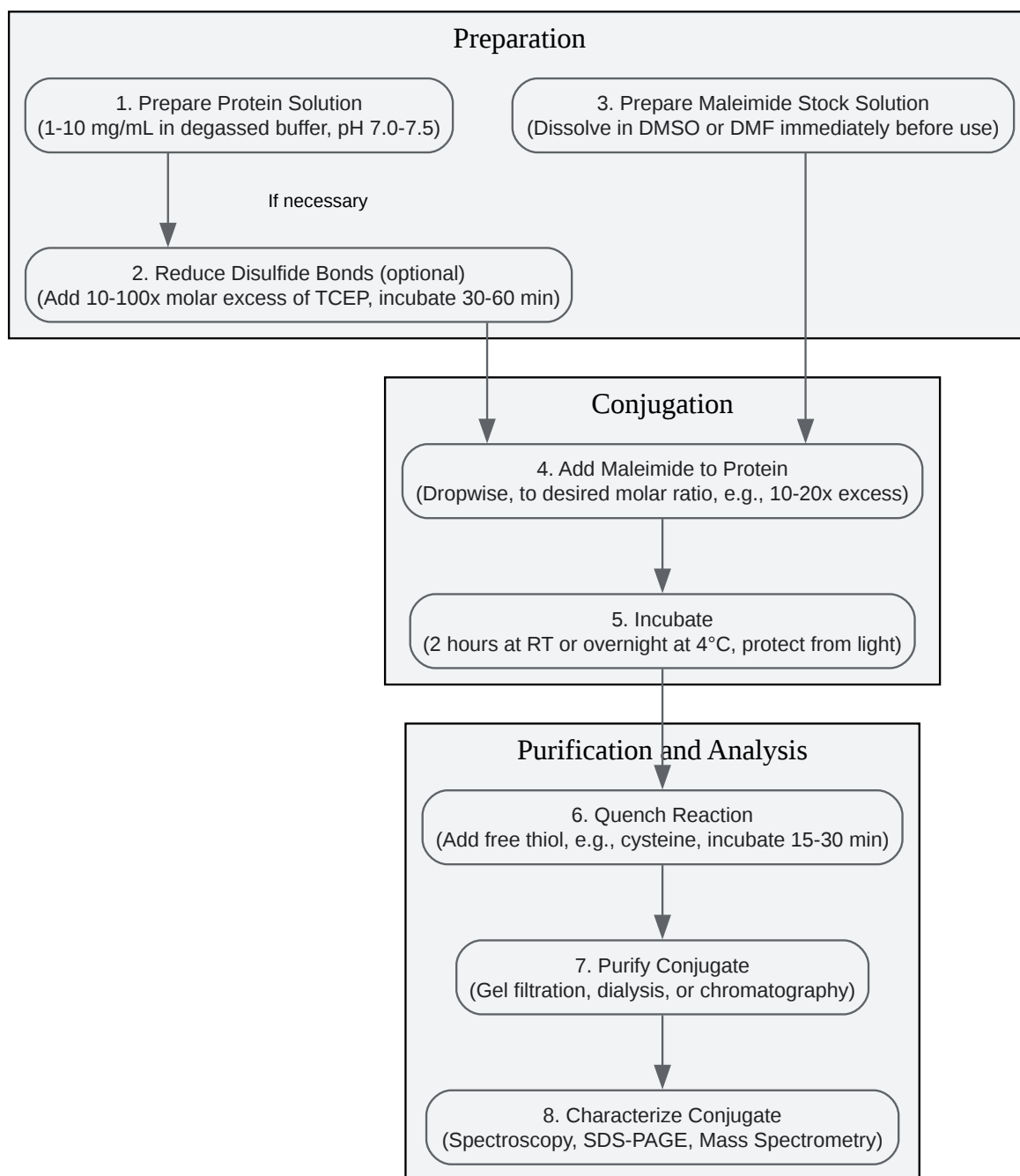
Core Principles of Maleimide-Thiol Reactivity

The fundamental reaction between a maleimide and a thiol group is a Michael addition, where the nucleophilic thiolate anion attacks one of the electrophilic carbon atoms of the maleimide's carbon-carbon double bond.[2][3] This process is highly efficient and typically requires no catalyst, especially in polar solvents like water or DMSO.[2] The high reactivity of the maleimide is attributed to the ring strain and the cis-conformation of the two adjacent carbonyl groups, which enhance the electrophilicity of the double bond.[6][7]

Reaction Mechanism

The reaction proceeds via the nucleophilic attack of a thiolate anion (-S^-) on the maleimide ring, leading to the formation of a stable thiosuccinimide adduct.[3]





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References

- 1. benchchem.com [benchchem.com]
- 2. Mastering Maleimide Reactions in Bioconjugation: Your Ultimate Hands-On Guide | AxisPharm [axispharm.com]
- 3. bachem.com [bachem.com]
- 4. creativepegworks.com [creativepegworks.com]
- 5. benchchem.com [benchchem.com]
- 6. vectorlabs.com [vectorlabs.com]
- 7. researchgate.net [researchgate.net]
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